

Application Notes and Protocols for CYM51010

Stock Solution Preparation in Cell Culture

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Compound of Interest

Compound Name: CYM51010

Cat. No.: B148617

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Introduction

CYM51010 is a synthetic small molecule that functions as a biased agonist for the μ -opioid receptor – δ -opioid receptor (MOR-DOR) heterodimer.[1][2][3] It exhibits antinociceptive properties with a potentially reduced side effect profile compared to traditional opioid agonists.[1][2][3] With an EC₅₀ of 403 nM for the MOR-DOR heterodimer, **CYM51010** is a valuable tool for investigating the pharmacology and signaling of this specific receptor complex.[1] Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in cell-based assays. These application notes provide detailed protocols for the preparation, storage, and use of **CYM51010** stock solutions in a cell culture setting.

Chemical Properties

A summary of the key chemical properties of **CYM51010** is presented in the table below.

Property	Value	Reference
Molecular Weight	408.53 g/mol	[1]
Molecular Formula	C ₂₅ H ₃₂ N ₂ O ₃	[1]
Appearance	Off-white to light brown solid	[1]
CAS Number	1069498-96-9	[1]

Solubility

The solubility of **CYM51010** in common laboratory solvents is crucial for the preparation of stock solutions.

Solvent	Solubility	Notes	Reference
DMSO	100 mg/mL (244.78 mM)	Requires sonication. Use of newly opened, non-hygroscopic DMSO is recommended as absorbed water can impact solubility.	[1]
Ethanol	Information not readily available, but generally lower than DMSO for similar compounds.[4][5][6][7]	It is advisable to test solubility in small volumes before preparing a large stock.	

Protocol: Preparation of a 10 mM CYM51010 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CYM51010** in dimethyl sulfoxide (DMSO), a common solvent for cell culture experiments.

Materials:

- **CYM51010** powder
- Anhydrous/low-moisture DMSO (newly opened bottle recommended)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Sonicator (water bath or probe)

- Vortex mixer
- Sterile pipette tips

Procedure:

- **Weighing the Compound:** Carefully weigh out the desired amount of **CYM51010** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.085 mg of **CYM51010** (Molecular Weight = 408.53 g/mol).
- **Adding Solvent:** Transfer the weighed **CYM51010** to a sterile microcentrifuge tube. Add the calculated volume of high-purity DMSO. For 4.085 mg of **CYM51010**, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Dissolution:**
 - Vortex the tube for 30-60 seconds to initially mix the compound and solvent.
 - If the compound is not fully dissolved, place the tube in a sonicator bath. Sonicate for 5-10 minutes, or until the solution is clear.^[1] Monitor the tube to prevent overheating.
 - Visually inspect the solution to ensure there are no visible particles.
- **Sterilization (Optional but Recommended):** If the stock solution needs to be sterile for your cell culture application, filter it through a 0.22 µm sterile syringe filter compatible with DMSO.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^[8]
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][8]} Protect from light.^{[1][8]}

Dilution of Stock Solution for Cell Culture Experiments

For most cell-based assays, the final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity.

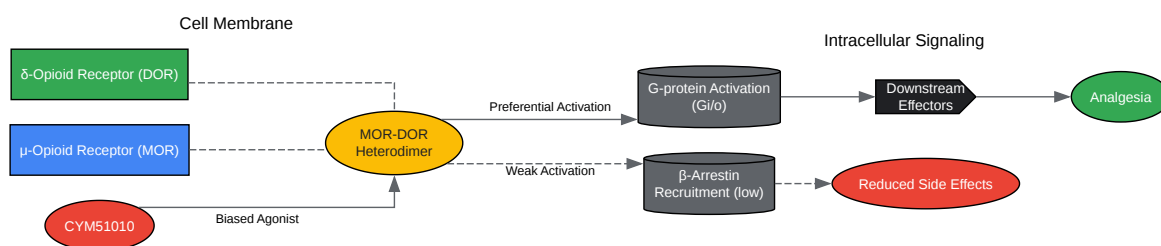
Example Dilution:

To treat cells with a final concentration of $10\text{ }\mu\text{M}$ **CYM51010** in a final volume of 1 mL of cell culture medium:

- Prepare an intermediate dilution of the 10 mM stock solution. For instance, dilute the 10 mM stock 1:100 in sterile cell culture medium or PBS to get a $100\text{ }\mu\text{M}$ working solution.
- Add $100\text{ }\mu\text{L}$ of the $100\text{ }\mu\text{M}$ working solution to $900\text{ }\mu\text{L}$ of cell culture medium to achieve the final $10\text{ }\mu\text{M}$ concentration. The final DMSO concentration in this example would be 0.1% .

Signaling Pathway of CYM51010

CYM51010 acts as a biased agonist at the MOR-DOR heterodimer, primarily activating G-protein signaling pathways with less recruitment of β -arrestin.^{[2][9]} This biased agonism is thought to contribute to its favorable side-effect profile.





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